

Ammonium Bromide: A Versatile Reagent in Modern Analytical Chemistry

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Compound of Interest

Compound Name: Ammonium bromide

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Ammonium bromide (NH_4Br), a salt of ammonia and hydrobromic acid, is emerging as a versatile and valuable reagent in various analytical chemistry applications. Its utility spans across traditional titration methods to advanced chromatographic and mass spectrometric techniques, offering solutions for researchers, scientists, and drug development professionals. This document details its application notes and protocols, providing a comprehensive guide to its use in the modern analytical laboratory.

Titrimetric Analysis: A Classic Application

Ammonium bromide serves as a primary standard and a reagent in precipitation titrations, particularly in argentometry, for the quantification of halides and silver ions.

Application Note:

Argentometric titration is a cornerstone of analytical chemistry for the determination of chloride and bromide ions. In methods such as the Volhard method, an excess of a standard silver nitrate solution is added to the sample containing bromide ions, leading to the precipitation of silver bromide. The excess silver ions are then back-titrated with a standard thiocyanate solution, often using a ferric salt as an indicator. **Ammonium bromide** can be used to standardize the silver nitrate solution or as a control to validate the method's accuracy.

Quantitative Data: Argentometric Titration of Bromide

Parameter	Value	Reference
Analyte	Bromide (Br^-)	[1]
Titrant	0.1 N Silver Nitrate (AgNO_3)	[1]
Back-titrant	0.1 N Ammonium Thiocyanate (NH_4SCN)	[1]
Indicator	Ferric Sulfate solution	[1]
Equivalence	1 mL of 0.1 N $\text{AgNO}_3 \equiv$ 0.009794 g of NH_4Br	[1]

Experimental Protocol: Assay of Ammonium Bromide by Indirect Argentometric Titration

Objective: To determine the purity of an **ammonium bromide** sample.

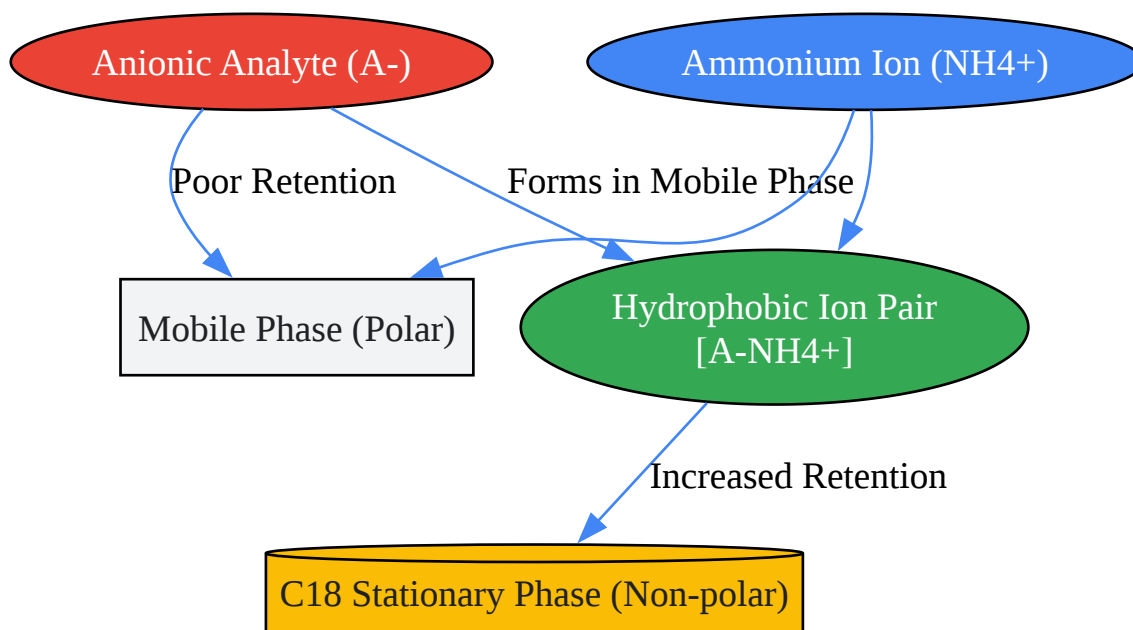
Materials:

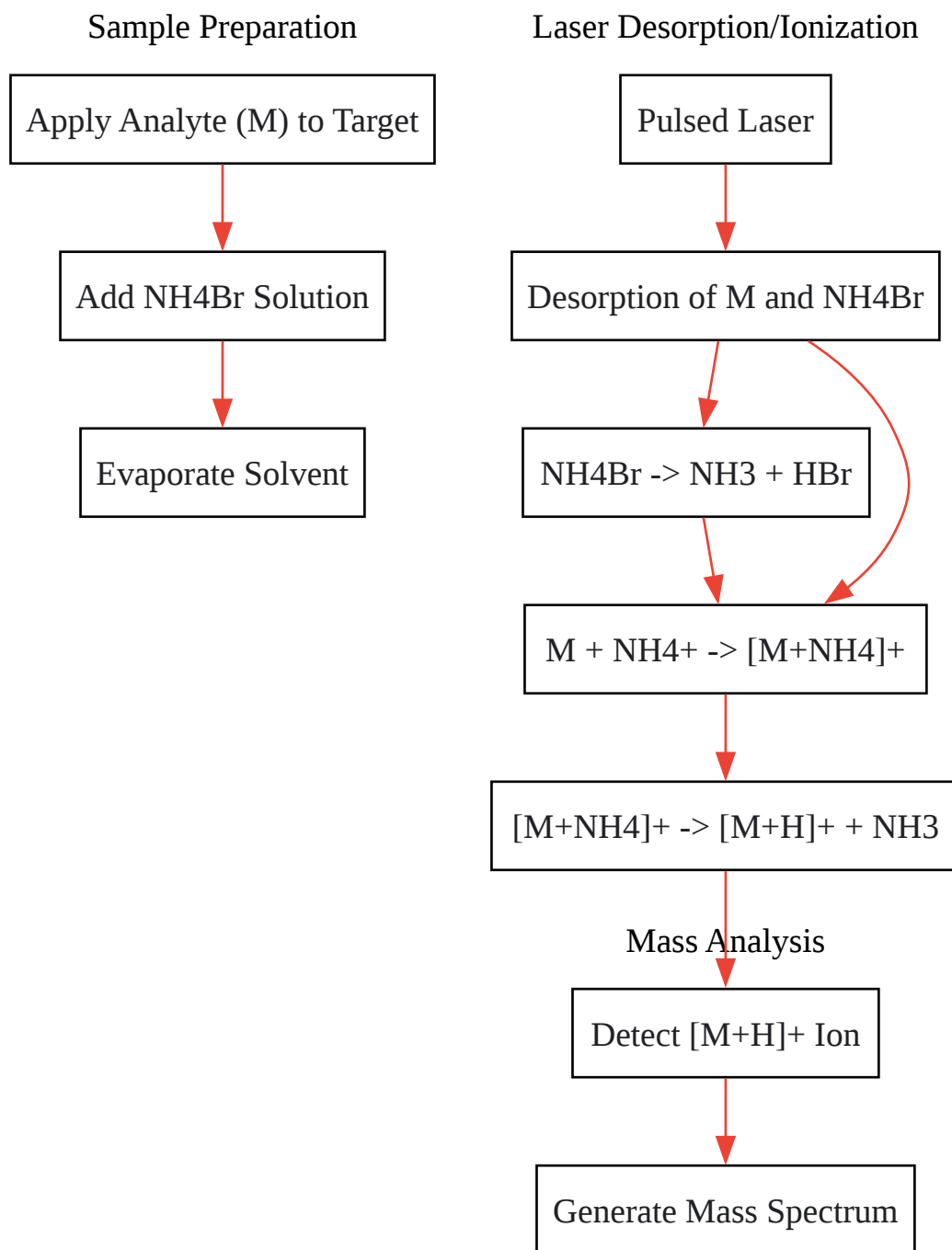
- **Ammonium bromide** sample
- 0.1 N Silver nitrate volumetric solution
- 0.1 N Ammonium thiocyanate volumetric solution
- 10% Nitric acid solution
- Ferric sulfate indicator solution
- Deionized water
- Analytical balance, Burette, Pipettes, Erlenmeyer flask

Procedure:

- Accurately weigh approximately 0.4 g of the **ammonium bromide** sample.[1]
- Dissolve the sample in 50 mL of deionized water in an Erlenmeyer flask.

- Add 10 mL of 10% nitric acid solution.[1]
- Precisely add 50.0 mL of 0.1 N silver nitrate volumetric solution to the flask to precipitate silver bromide.
- Add 0.5 mL of ferric sulfate indicator solution.[1]
- Titrate the excess silver nitrate with 0.1 N ammonium thiocyanate volumetric solution until the first appearance of a reddish-brown color.[1]
- Record the volume of ammonium thiocyanate solution used.
- Calculate the amount of silver nitrate consumed in the reaction with bromide and subsequently the purity of the **ammonium bromide** sample.





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References

- 1. pubs.acs.org [pubs.acs.org]
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